

Technical Guide: Ethyl 3-oxo-3-(thiophen-2-yl)propanoate

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Compound of Interest

Compound Name: *Ethyl 3-oxo-3-(thiophen-2-yl)propanoate*

Cat. No.: B089249

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is intended for informational purposes only and is not a substitute for a certified Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS). It is compiled from publicly available data and is intended for use by qualified individuals trained in handling hazardous chemicals. Always consult a certified SDS and follow all applicable safety regulations and institutional protocols.

Chemical Identification and Physical Properties

Ethyl 3-oxo-3-(thiophen-2-yl)propanoate is a beta-keto ester derivative containing a thiophene ring. It is a versatile intermediate in organic synthesis, particularly in the preparation of pharmaceutical compounds and other bioactive molecules.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	ethyl 3-oxo-3-(thiophen-2-yl)propanoate
Synonyms	Ethyl 2-thiophenylacetate, 3-Oxo-3-thiophen-2-yl-propionic acid ethyl ester
CAS Number	13669-10-8 [1]
Molecular Formula	C ₉ H ₁₀ O ₃ S [2]
Molecular Weight	198.24 g/mol [2]
InChI Key	VKSDKUXHVLZDHO-UHFFFAOYSA-N
Canonical SMILES	CCOC(=O)CC(=O)C1=CC=CS1

Table 2: Physical and Chemical Properties

Property	Value	Source
Physical State	Liquid or Solid	Guidechem
Melting Point	24 °C	Guidechem
Boiling Point	130 °C @ 0.3 mmHg	ChemicalBook
Density	1.212 ± 0.06 g/cm ³	ECHEMI
Refractive Index	1.5400 to 1.5440	Parchem, ECHEMI
pKa	9.79 ± 0.46	ECHEMI
PSA	71.6 Å ²	PubChem

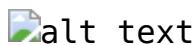
Hazard Identification and GHS Classification

Based on aggregated data from multiple suppliers, **Ethyl 3-oxo-3-(thiophen-2-yl)propanoate** is classified as a hazardous substance.[\[2\]](#) The GHS classification is summarized below.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation [2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation [2]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation [2]

GHS Pictogram:



Signal Word: Warning

Precautionary Statements:

A comprehensive list of precautionary statements includes:

- Prevention: P261, P264, P271, P280
- Response: P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362
- Storage: P403+P233, P405
- Disposal: P501

Toxicological Information

Specific quantitative toxicological data such as LD50 (oral, dermal) and LC50 (inhalation) for **Ethyl 3-oxo-3-(thiophen-2-yl)propanoate** are not readily available in the public domain. The hazard classification is based on notifications to the ECHA C&L Inventory.[\[2\]](#) The primary toxicological concerns are irritation to the skin, eyes, and respiratory system upon direct contact or inhalation.

Experimental Protocols

Synthesis of Ethyl 3-oxo-3-(thiophen-2-yl)propanoate

The following is a general laboratory-scale synthesis procedure adapted from the literature.

Reaction Scheme:



Materials and Reagents:

- 2-acetylthiophene
- Diethyl carbonate
- Sodium hydride (60% dispersion in mineral oil)
- Toluene (anhydrous)
- Glacial acetic acid
- Deionized water
- Magnesium sulfate (anhydrous)
- Ethyl acetate
- Hexane

Procedure:

- Under an inert atmosphere (e.g., argon or nitrogen), suspend sodium hydride in anhydrous toluene in a flame-dried reaction flask.
- Add diethyl carbonate to the suspension.
- Heat the reaction mixture to 90 °C with stirring.

- Slowly add a solution of 2-acetylthiophene in anhydrous toluene to the reaction mixture over a period of 3 hours.
- Maintain the reaction at 90 °C for an additional 16 hours after the addition is complete.
- Cool the reaction mixture to room temperature.
- Carefully quench the reaction by the slow addition of glacial acetic acid.
- Add deionized water and transfer the mixture to a separatory funnel.
- Separate the organic layer. Extract the aqueous layer with ethyl acetate.
- Combine all organic layers and wash with brine.
- Dry the combined organic layer over anhydrous magnesium sulfate.
- Filter and concentrate the solvent under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel using a mixture of cyclohexane and ethyl acetate as the eluent.

Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of the compound, the following safe handling procedures and PPE are recommended.

Caption: Workflow for the safe handling of **Ethyl 3-oxo-3-(thiophen-2-yl)propanoate**.

First-Aid and Emergency Procedures

Table 4: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes of carbon oxides and sulfur oxides under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.

- Keep away from heat, sparks, and open flames.
- Store away from oxidizing agents.
- Recommended storage temperature is 2-8°C.

Disposal:

- Dispose of this chemical in accordance with federal, state, and local regulations.
- Do not allow it to enter drains or waterways.
- Contaminated packaging should be treated as the chemical itself.

Ecological Information

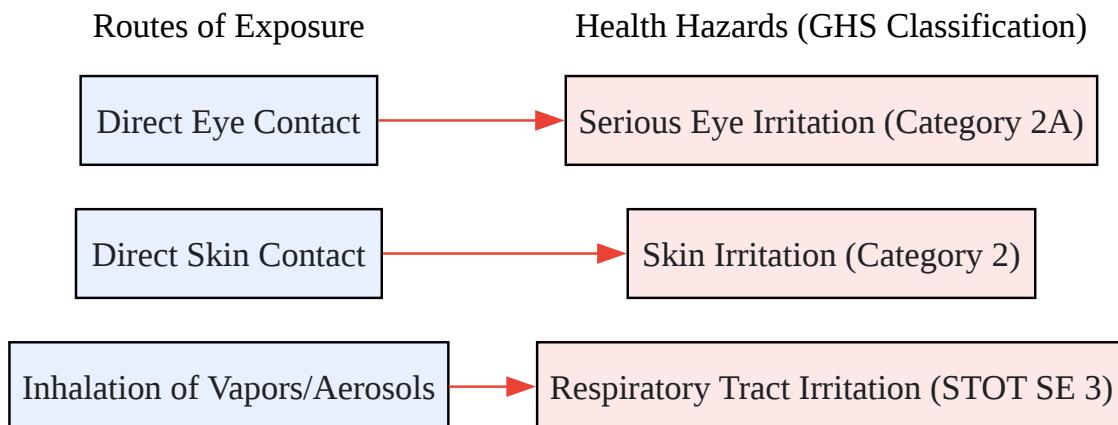
Specific data on the ecotoxicity of **Ethyl 3-oxo-3-(thiophen-2-yl)propanoate** is not readily available. Due to its chemical structure and the presence of a thiophene ring, it should be handled in a manner that prevents its release into the environment.

Regulatory Information

This compound is subject to GHS classification and labeling. Researchers should consult their institutional safety office and local regulations for any additional reporting or handling requirements.

Signaling Pathways and Logical Relationships

The following diagram illustrates the logical relationship between exposure routes and the resulting health hazards based on the GHS classification.



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Caption: Relationship between exposure routes and GHS health hazards.

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References

- 1. eprints.nottingham.ac.uk [eprints.nottingham.ac.uk]
- 2. Ethyl 3-oxo-3-(thiophen-2-yl)propanoate | C9H10O3S | CID 255159 - PubChem [pubchem.ncbi.nlm.nih.gov]
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